

Application Notes: Preparation and Use of Direct Red 81 (Sirius Red) Staining Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Red 81

Cat. No.: B15597964

[Get Quote](#)

Introduction

Direct Red 81, a diazo dye also widely known in histological applications as Sirius Red, is a high-solubility anionic dye.[1] Its primary application in research and diagnostic settings is in the Picro-Sirius Red staining method, which is a highly specific technique for the visualization of collagen fibers in tissue sections.[2][3] The elongated, planar structure of the **Direct Red 81** molecules allows them to align parallel to the long axis of collagen fibers, significantly enhancing their natural birefringence when viewed under polarized light. This property makes Picro-Sirius Red staining an invaluable tool for studying fibrosis and other connective tissue disorders.[3] These application notes provide a detailed protocol for the preparation of **Direct Red 81** staining solution from powder and its subsequent use in tissue staining.

Material Properties and Safety

Direct Red 81 is a red powder that is soluble in water.[4] While stable under normal conditions, it is crucial to handle the powder and its solutions with appropriate safety measures.

Table 1: Physicochemical Properties of **Direct Red 81**

Property	Value
Synonym(s)	Sirius Red, Direct Red 4B, C.I. 28160[4][5]
CAS Number	2610-11-9
Molecular Formula	C ₂₉ H ₁₉ N ₅ Na ₂ O ₈ S ₂
Molecular Weight	675.60 g/mol
Appearance	Red Powder[6]
Solubility	Soluble in water (0.1% w/v)

Table 2: Safety and Handling Precautions

Precaution	Description
Hazard Summary	Harmful if swallowed. Causes irritation to eyes, skin, and the upper respiratory tract.
Personal Protective Equipment (PPE)	Wear chemical safety goggles, impervious gloves, and a lab coat.[7] When handling powder, use an N95-type dust mask or work in a chemical fume hood to avoid inhalation.
Handling	Minimize dust generation and accumulation. Ensure adequate ventilation.[7] Wash hands thoroughly after handling.
Storage	Store in a cool, dry, and well-ventilated area.[6] [7] Keep containers tightly closed and preserve in light-resistant containers.
First Aid	Eyes: Immediately flush with plenty of water for at least 15 minutes. Skin: Wash off with soap and plenty of water. Ingestion: If conscious, rinse mouth with water and give 2-4 cupfuls of water or milk.[7] Inhalation: Move to fresh air. In all cases of significant exposure, seek immediate medical attention.

Protocol for Preparation of Picro-Sirius Red Staining Solution

This protocol details the preparation of a 0.1% Picro-Sirius Red solution, a common and highly stable formulation for collagen staining. The solution is reported to be stable for at least three years when stored correctly.^[2]^[3]

Reagents and Equipment

- **Direct Red 81** (Sirius Red) powder (e.g., Sigma-Aldrich Cat# 365548)^[3]
- Picric acid, saturated aqueous solution
- Distilled or deionized water
- 500 mL or 1 L graduated cylinder
- 500 mL or 1 L glass bottle (amber or covered with foil)
- Magnetic stirrer and stir bar
- Weighing balance and weigh paper
- Appropriate PPE (lab coat, gloves, safety goggles)

Protocol Steps

- Prepare Saturated Aqueous Picric Acid Solution:
 - To prepare a saturated solution, add approximately 1.2 grams of solid picric acid to every 100 mL of distilled water.
 - Stir the solution vigorously for 15-20 minutes. A small amount of undissolved crystal should remain at the bottom, indicating saturation.
 - Carefully decant the supernatant (the clear, saturated liquid) for use.
- Prepare 0.1% Picro-Sirius Red Solution:

- Measure 500 mL of the saturated aqueous picric acid solution into a glass beaker containing a magnetic stir bar.
- Accurately weigh 0.5 grams of **Direct Red 81** powder.[\[2\]](#)[\[3\]](#)
- While the picric acid solution is stirring, slowly add the **Direct Red 81** powder.
- Continue stirring until the powder is completely dissolved. This may take several minutes.
- Transfer the final solution to a clearly labeled, light-protected bottle for storage.

Storage and Stability

- Store the Picro-Sirius Red solution at room temperature in a tightly sealed, light-resistant container.
- The solution is stable for at least three years and can be reused.[\[2\]](#)[\[3\]](#)

Experimental Protocol: Staining of Paraffin-Embedded Tissue Sections

This protocol provides a standard method for staining collagen in 5µm paraffin-embedded tissue sections.

Table 3: Staining Protocol Timings

Step	Reagent	Incubation Time
Deparaffinization & Hydration	Xylene, Ethanol Series (100%, 95%, 70%)	~15 minutes total
Nuclear Counterstain	Weigert's Hematoxylin (or similar)	8 minutes[2][3]
Washing	Running Tap Water	10 minutes[2]
Primary Staining	Picro-Sirius Red Solution	60 minutes[2][3]
Washing	Acidified Water	2 changes, 5 minutes each[2]
Dehydration	Ethanol Series (70%, 95%, 100%)	~5 minutes total
Clearing & Mounting	Xylene, Resinous Mountant	~10 minutes total

Protocol Steps

- Deparaffinize and Rehydrate:
 - Wash slides in Xylene (2 changes, 5 minutes each).[2]
 - Hydrate through a graded series of ethanol: 100% (2 changes, 3 minutes each), 95% (2 minutes), 80% (2 minutes), 70% (1 minute).[2]
 - Rinse in running tap water for 3 minutes.[2]
- Nuclear Counterstain:
 - Incubate sections in a hematoxylin solution (e.g., Weigert's) for 8 minutes to stain cell nuclei.[2][3]
 - Wash in running tap water for 10 minutes.[2]
- Picro-Sirius Red Staining:

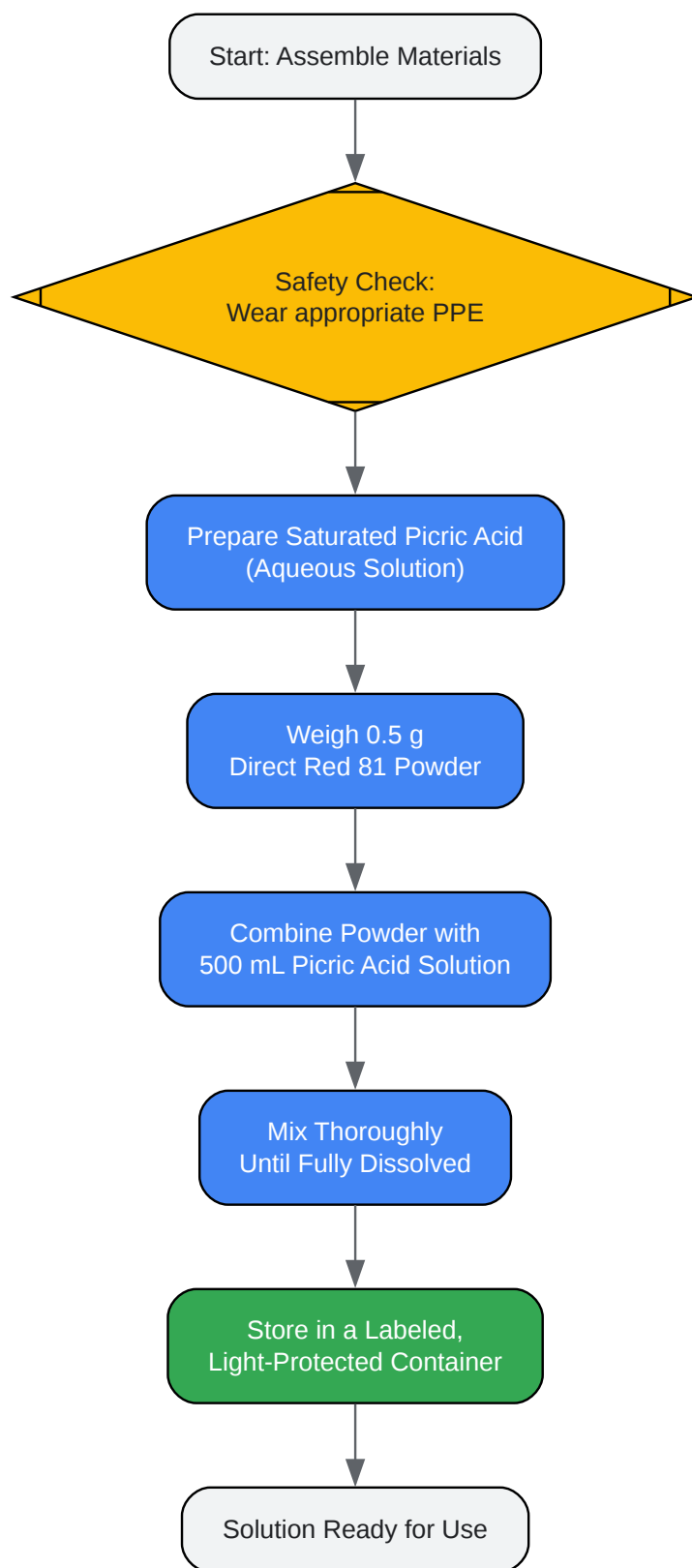
- Incubate the slides in the prepared Picro-Sirius Red solution for 60 minutes.^{[2][3]} Do not shorten this time.
- Washing and Dehydration:
 - Wash the slides quickly in two changes of acidified water (e.g., 0.5% acetic acid in water).^[2]
 - Quickly dehydrate the sections through a graded ethanol series: 70% (1 minute), 80% (1 minute), 95% (1 minute), and 100% (1 minute).^[2]
- Clearing and Mounting:
 - Clear the slides in Xylene (2 changes, 3-5 minutes each).^[2]
 - Apply a resinous mounting medium and place a coverslip, avoiding air bubbles.

Expected Results

- Collagen Fibers: Red
- Nuclei: Blue/Black
- Cytoplasm/Muscle: Yellow/Pale Orange
- Under Polarized Light: Large collagen fibers appear bright orange-red, while thinner fibers and reticular networks appear green-yellow.^[3]

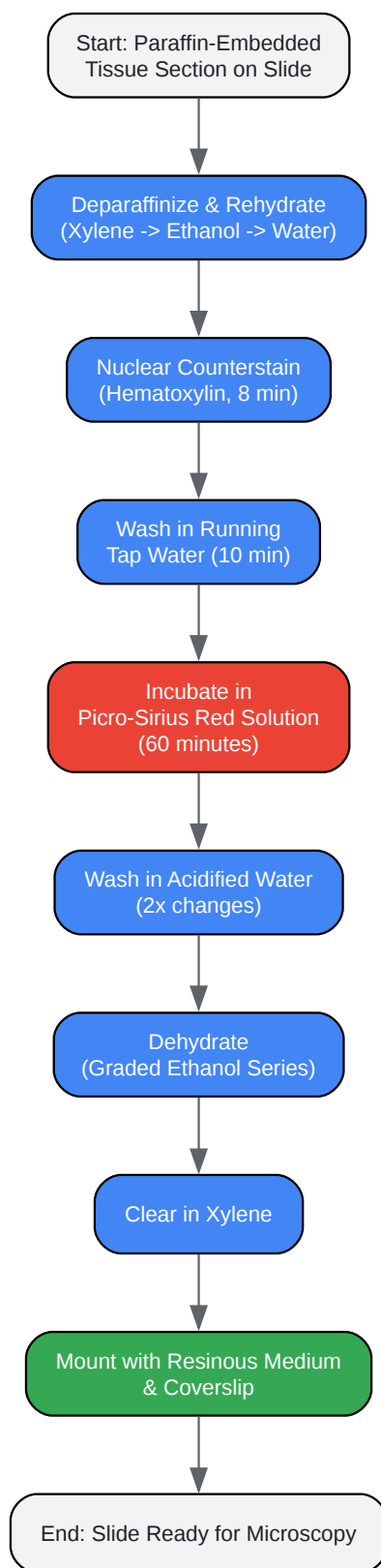
Visual Workflows

The following diagrams illustrate the key processes for preparing and using the **Direct Red 81** staining solution.



[Click to download full resolution via product page](#)

Figure 1. Workflow for the preparation of Picro-Sirius Red staining solution.



[Click to download full resolution via product page](#)

Figure 2. Experimental workflow for staining tissue sections with Picro-Sirius Red.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. mmpc.org [mmpc.org]
- 3. protocols.io [protocols.io]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Direct Red 81 Dyes Manufacturers in India | C.I. 28160 [colorantsgroup.com]
- 6. Page loading... [wap.guidechem.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [Application Notes: Preparation and Use of Direct Red 81 (Sirius Red) Staining Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597964#preparation-of-direct-red-81-staining-solution-from-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com